

A Comparative Guide to the Structure-Activity Relationship (SAR) of Benzothiazole-Pyrazole Analogs

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Compound of Interest

Compound Name: 2-Benzothiazol-2-yl-5-methyl-2H-pyrazol-3-ylamine
CAS No.: 99845-70-2
Cat. No.: B1225604

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This guide provides an in-depth analysis of the structure-activity relationships (SAR) of hybrid molecules combining benzothiazole and pyrazole scaffolds. We will explore how structural modifications influence their biological activities, compare their performance across different therapeutic targets, and provide detailed experimental protocols to support further research and development.

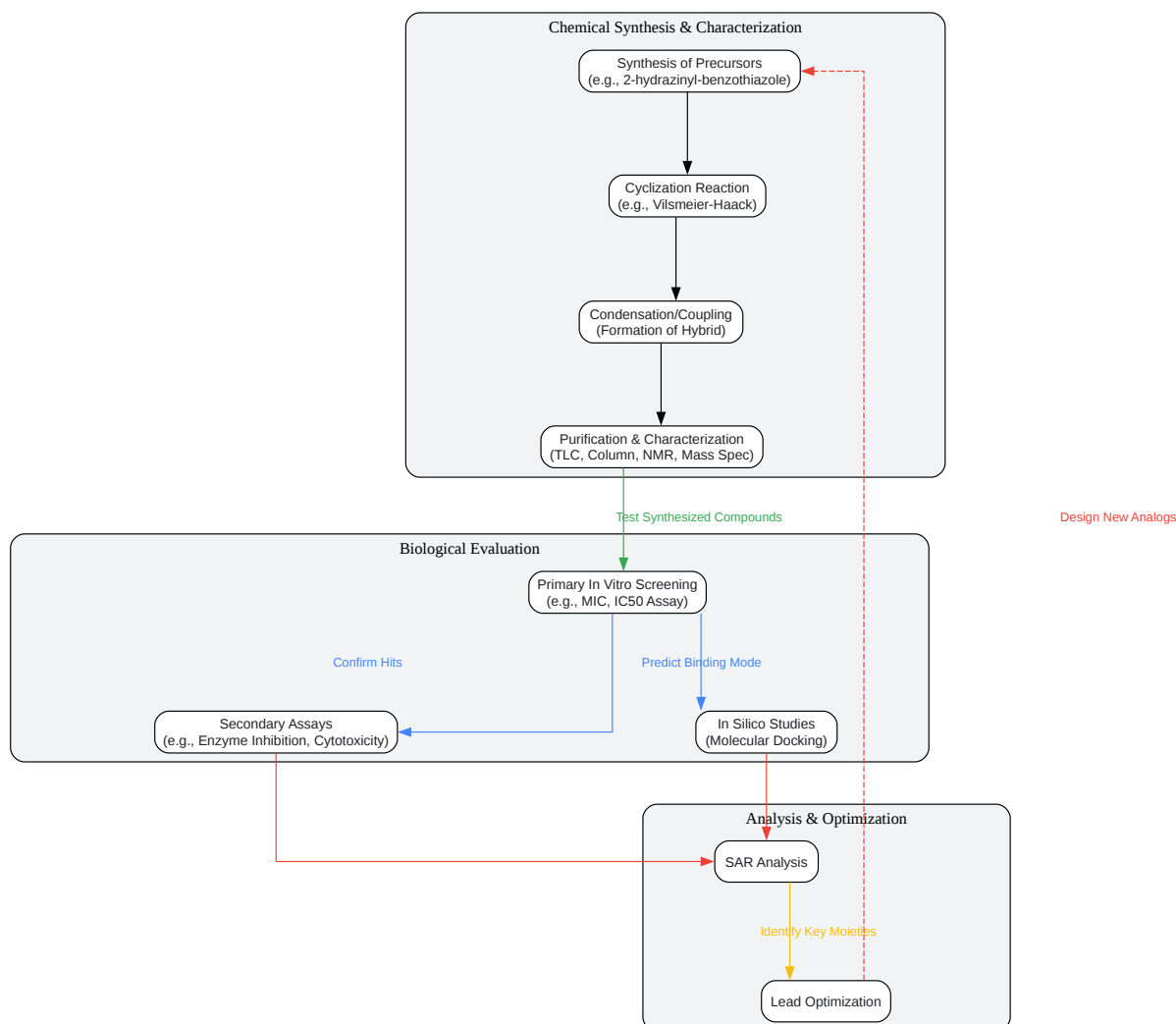
Introduction: The Power of Hybrid Scaffolds

In medicinal chemistry, both benzothiazole and pyrazole are recognized as "privileged structures" due to their presence in a wide array of biologically active compounds.^{[1][2]} Benzothiazole, a fusion of benzene and thiazole rings, is a cornerstone for agents with anticancer, antimicrobial, and anti-inflammatory properties.^{[1][3]} Similarly, the five-membered pyrazole ring is a key pharmacophore in drugs targeting inflammation, cancer, and microbial infections.^{[4][5]}

The strategic hybridization of these two scaffolds aims to create novel chemical entities with potentially synergistic or enhanced pharmacological profiles. By linking these moieties, medicinal chemists can explore a vast chemical space, fine-tuning the molecule's properties to achieve improved potency, selectivity, and pharmacokinetic profiles. This guide synthesizes findings from various studies to delineate the critical structural features that govern the efficacy of these promising analogs.

General Synthesis and Evaluation Workflow

The development of novel benzothiazole-pyrazole analogs follows a logical progression from chemical synthesis to biological validation. The causality behind this workflow is to ensure that newly created molecules are structurally verified before investing resources in extensive biological screening.



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Caption: General workflow from synthesis to lead optimization.

Part 1: SAR in Anticancer Activity

Benzothiazole-pyrazole analogs have shown significant promise as anticancer agents, primarily by targeting protein kinases, such as Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), and interfering with tubulin polymerization.[6][7]

Key Insights into Anticancer SAR

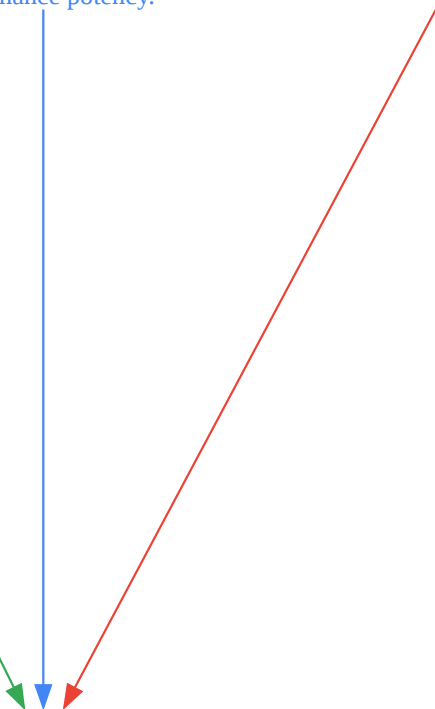
The anticancer potency of these hybrids is highly dependent on the nature and position of substituents on both aromatic systems.

- **Substitutions on the Phenyl Ring of Pyrazole:** Structure-activity relationship analyses have revealed that attaching electron-withdrawing groups (e.g., halogens like -F, -Cl) to the phenyl ring appended to the pyrazole moiety generally enhances cytotoxic activity against various cancer cell lines.[\[6\]](#)
- **Substitutions on the Benzothiazole Ring:** Hydrophobic groups on the benzothiazole scaffold can potentiate anticancer activity.[\[8\]](#)[\[9\]](#) The substitution pattern plays a critical role in modulating the molecule's ability to fit into the ATP-binding pocket of kinases.[\[10\]](#)
- **Linker Moiety:** The nature of the linker connecting the two heterocyclic systems is crucial. Amide or urea functionalities are often incorporated to form key hydrogen bond interactions with amino acid residues in the target protein's active site.

Electron-withdrawing groups
(e.g., -F, -Cl) here often
increase anticancer activity.

Hydrophobic groups or
substitutions at position 6
can enhance potency.

Linker atom (e.g., N, O)
modulates flexibility and binding.



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Caption: Key SAR hotspots for anticancer activity.

Comparative Data: Anticancer Activity of Benzothiazole-Pyrazole Analogs

The following table summarizes the in vitro activity of representative compounds against various cancer cell lines.

Compound ID	R1 (on Benzothiazole)	R2 (on Pyrazole's Phenyl)	Target Cell Line	IC50 (μM)	Reference
Comp-1	H	4-F	A549 (Lung)	3.17	[6]
Comp-2	H	4-Cl	PC3 (Prostate)	4.25	[6]
Comp-3	6-F	3,5-dimethoxy	MCF7 (Breast)	0.15	[6]
Comp-4	H	4-CH3	HT29 (Colon)	6.77	[6]
Axitinib	- (Standard Drug)	-	A549 (Lung)	>10	[6]

Analysis: The data clearly indicates that analogs with electron-withdrawing groups (Comp-1, Comp-2) exhibit potent activity.[\[6\]](#) Furthermore, the strategic placement of electron-donating methoxy groups (Comp-3) can lead to exceptionally high potency, suggesting a complex interplay of electronic and steric effects.[\[6\]](#)

Experimental Protocol: In Vitro VEGFR-2 Kinase Assay

This protocol is essential for determining if the synthesized analogs directly inhibit the enzymatic activity of a key cancer-related kinase.

- Objective: To measure the IC50 value of test compounds against VEGFR-2.
- Materials: Recombinant human VEGFR-2 enzyme, ATP, poly(Glu, Tyr) 4:1 substrate, 96-well plates, kinase buffer, test compounds (dissolved in DMSO), and a detection reagent (e.g., ADP-Glo™ Kinase Assay).

- Procedure:
 1. Prepare serial dilutions of the test compounds in DMSO and then dilute further in kinase buffer. The final DMSO concentration must be kept constant (e.g., <1%) across all wells to avoid solvent effects.
 2. Add 5 μ L of the diluted compound solution to the wells of a 96-well plate. Include "no inhibitor" (DMSO only) and "no enzyme" controls.
 3. Add 20 μ L of a solution containing the VEGFR-2 enzyme and the substrate to each well.
 4. Incubate for 10 minutes at room temperature to allow for compound-enzyme interaction.
 5. Initiate the kinase reaction by adding 25 μ L of ATP solution.
 6. Incubate for 60 minutes at 30°C.
 7. Stop the reaction and measure the amount of ADP produced using the detection reagent according to the manufacturer's instructions. Luminescence is typically measured.
- Data Analysis:
 - Convert luminescence readings to percent inhibition relative to the "no inhibitor" control.
 - Plot percent inhibition against the logarithm of the compound concentration.
 - Fit the data to a sigmoidal dose-response curve to calculate the IC₅₀ value.
- Trustworthiness: This protocol is self-validating through the use of positive (no inhibitor) and negative (no enzyme) controls. The consistency of results for a standard inhibitor (e.g., Axitinib) across multiple runs ensures assay reliability.

Part 2: SAR in Antimicrobial Activity

The benzothiazole-pyrazole scaffold is a fertile ground for developing new antimicrobial agents to combat drug-resistant pathogens.^[11] These compounds often exert their effects by inhibiting essential bacterial enzymes like DNA gyrase.^{[12][13]}

Key Insights into Antimicrobial SAR

- Substitutions on the Phenyl Ring: The presence of a methyl group (-CH₃) at the 4th position of a phenyl ring attached to the pyrazole was found to significantly increase antibacterial activity against Gram-positive bacteria like *B. subtilis*.[\[14\]](#)
- Halogenation: Incorporation of a chloro group on the benzothiazole ring (at position 6) combined with electron-withdrawing groups on the pyrazole's phenyl ring enhances overall antimicrobial activity.[\[12\]](#)
- Hybrid Structure: The fusion of the pyrazole moiety to a pyrimidine ring, which is then linked to the benzothiazole, can result in potent antifungal activity.[\[11\]](#)

Comparative Data: Antimicrobial Activity (MIC)

The Minimum Inhibitory Concentration (MIC) is a standard measure of antimicrobial potency.

Compound ID	Key Structural Features	Target Organism	MIC (µg/mL)	Reference
Comp-5	Phenyl-pyrazole with 4-CH ₃ on phenyl	<i>B. subtilis</i>	1.9	[14]
Comp-6	Thiophene linked to benzothiazole	<i>S. aureus</i>	3.125	[11]
Comp-7	Pyrazolo[1,5-a]pyrimidine linked to benzothiazole	<i>A. fumigatus</i> (fungus)	6.25	[11]
Cipro.	Ciprofloxacin (Standard Drug)	<i>B. subtilis</i>	0.9	[14]
Chloro.	Chloramphenicol (Standard Drug)	<i>S. aureus</i>	3.125	[11]

Analysis: Compound 5a demonstrates antibacterial activity comparable to the standard drug Ciprofloxacin, highlighting the importance of the 4-methylphenyl substituent.^[14] The data also shows that different heterocyclic linkers can tune the activity spectrum, with thiophene (Comp-6) favoring antibacterial action and a fused pyrimidine (Comp-7) conferring potent antifungal properties.^[11]

Experimental Protocol: Broth Microdilution for MIC Determination

This is the gold-standard method for quantifying the antimicrobial efficacy of novel compounds.^{[15][16]}

- Objective: To determine the lowest concentration of a compound that visibly inhibits microbial growth.
- Materials: 96-well microtiter plates, Mueller-Hinton Broth (MHB) for bacteria or RPMI-1640 for fungi, bacterial/fungal inoculum standardized to a specific density (e.g., 5×10^5 CFU/mL), test compounds, and standard control antibiotics.
- Procedure:
 1. Dispense 50 μ L of sterile broth into each well of a 96-well plate.
 2. Create a two-fold serial dilution of the test compound directly in the plate. Start by adding 100 μ L of the highest concentration to the first well, mix, and transfer 50 μ L to the next well, repeating across the row. Discard the final 50 μ L.
 3. Prepare a standardized microbial inoculum and dilute it so that the final concentration in each well after addition will be 5×10^5 CFU/mL.
 4. Add 50 μ L of the standardized inoculum to each well.
 5. Include a positive control (inoculum, no compound) and a negative control (broth only) on each plate.
 6. Incubate the plates at 37°C for 18-24 hours for bacteria or as required for fungi.

- Data Analysis:
 - The MIC is determined by visual inspection as the lowest concentration of the compound at which there is no visible growth (i.e., the well is clear).
- Causality and Integrity: This method is chosen for its efficiency and reproducibility. Standardizing the inoculum density is critical because the efficacy of an antibiotic can be dependent on the bacterial load. The inclusion of controls ensures that the broth supports growth and that there is no contamination.

Part 3: SAR in Anti-inflammatory Activity

Chronic inflammation is linked to numerous diseases, and the development of safer non-steroidal anti-inflammatory drugs (NSAIDs) is a key research goal. Benzothiazole-pyrazole hybrids have been investigated as inhibitors of cyclooxygenase-2 (COX-2) and tumor necrosis factor-alpha (TNF- α), key mediators of inflammation.[\[17\]](#)[\[18\]](#)[\[19\]](#)

Key Insights into Anti-inflammatory SAR

- COX-2 Inhibition: The anti-inflammatory action of many pyrazole-containing compounds, like the commercial drug Celecoxib, stems from selective COX-2 inhibition.[\[20\]](#)
- Substituent Effects: Studies on pyrazoline-bearing benzothiazoles showed that certain substitutions led to compounds more potent than the standard drug celecoxib.[\[17\]](#) These potent compounds were found to suppress both COX-2 enzyme activity and TNF- α production.[\[17\]](#) The presence of sulfonamide moieties can also contribute to potent anti-inflammatory effects.[\[3\]](#)

Comparative Data: Anti-inflammatory Activity

Compound ID	Key Structural Features	Assay Model	% Inhibition	Reference
Comp-8	Pyrazoline-benzothiazole	Carrageenan-induced paw edema	> Celecoxib	[17]
Comp-9	Pyrazoline-benzothiazole	Carrageenan-induced paw edema	> Celecoxib	[17]
Celecoxib	- (Standard Drug)	Carrageenan-induced paw edema	Baseline	[17]

Analysis: While specific IC50 values are often determined in enzymatic assays, in vivo models like the carrageenan-induced paw edema test provide crucial information about a compound's overall efficacy in a biological system. The superior performance of compounds 8 and 9 demonstrates the potential of this hybrid scaffold to yield highly effective anti-inflammatory agents.[\[17\]](#)

Conclusion and Future Perspectives

The hybridization of benzothiazole and pyrazole moieties is a highly effective strategy for the development of potent therapeutic agents across multiple disease areas. The structure-activity relationships discussed herein provide a clear roadmap for lead optimization:

- For Anticancer Agents: Focus on introducing electron-withdrawing groups on the pyrazole's phenyl ring and exploring hydrophobic substituents on the benzothiazole core to enhance kinase inhibition.
- For Antimicrobial Agents: The strategic placement of small alkyl groups (e.g., methyl) and halogens can significantly boost potency. Further exploration of different linkers can help tune the antimicrobial spectrum.
- For Anti-inflammatory Agents: Mimicking the structural motifs of known COX-2 inhibitors like Celecoxib, while using the benzothiazole scaffold to explore additional interactions within the

enzyme's active site, is a promising direction.

Future research should leverage computational tools like molecular docking and QSAR studies to rationalize observed SAR and predict the activity of novel designs before synthesis, thereby accelerating the discovery of new, more effective benzothiazole-pyrazole-based drugs.[21][22][23]

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